

Technical Guide: Acidity and pKa Profile of Morpholin-3-one Oxime[1]

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Compound of Interest

Compound Name: *Morpholin-3-one oxime*

Cat. No.: *B13334611*

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Executive Summary

Morpholin-3-one oxime (systematically 3-(hydroxyimino)morpholine) is a cyclic amidoxime derivative synthesized from morpholin-3-one. Unlike simple ketoximes, this compound possesses an amphoteric amidoxime functional group embedded within a morpholine ring.[1] Its acid-base profile is critical for optimizing extraction protocols, understanding its stability as a pharmaceutical intermediate (e.g., in the synthesis of anticoagulant precursors), and predicting its metal-chelation behavior.[1]

This guide defines the theoretical and experimental pKa values, details the dissociation mechanisms, and provides validated protocols for their determination.[1]

Chemical Structure and Physicochemical Properties[1][2][3][4][5][6][7][8]

Structural Analysis

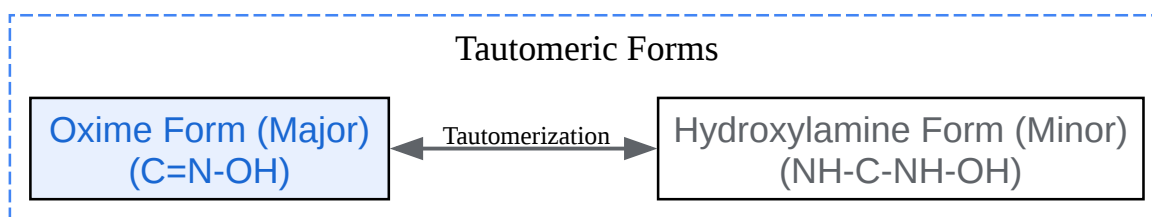
The compound features a six-membered morpholine ring where the carbonyl oxygen at position 3 is replaced by an oxime group (

).[1]

- Functional Group: Cyclic Amidoxime ().
- Electronic Effects: The ether oxygen at position 1 exerts a negative inductive effect (-I) through the C2 methylene bridge, reducing the electron density at the amidoxime core compared to acyclic analogs like acetamidoxime.[1]

Visualization of Tautomerism

The amidoxime group can exist in tautomeric equilibrium, primarily between the oxime and the minor hydroxylamine forms, though the oxime form predominates in solution.[1]



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Figure 1: Tautomeric equilibrium of the cyclic amidoxime moiety.[1] The oxime form is thermodynamically favored.

pKa Values and Dissociation Mechanics

Predicted pKa Values

Due to the specific cyclic structure and the inductive influence of the morpholine ether oxygen, the pKa values deviate slightly from acyclic amidoximes.[1]

Dissociation Step	Species Transformation	Predicted pKa Range	Mechanistic Driver
pKa ₁ (Basic)	Cation () Neutral () +	2.8 – 3.5	Protonation of the imino nitrogen. The -I effect of the ring oxygen lowers basicity compared to acetamidoxime (pKa ~3.2).[1]
pKa ₂ (Acidic)	Neutral () Anion () +	11.2 – 11.8	Deprotonation of the oxime hydroxyl group (-OH).[1] The anion is stabilized by resonance but destabilized by the lack of aromatic conjugation.[1]

Dissociation Pathway

The compound is amphoteric.[1] In highly acidic media (pH < 2), it exists as a protonated cation.[1] At physiological pH (7.4), it is predominantly neutral.[1] In highly alkaline media (pH > 12), it forms an anionic species.[1]



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Figure 2: Stepwise dissociation pathway of **Morpholin-3-one oxime** from acidic to basic conditions.[1]

Experimental Determination Protocols

To validate the theoretical pKa values, the following self-validating experimental protocols are recommended.

Method A: Potentiometric Titration (Primary)

This is the standard method for determining ionization constants in the range of 2–12.^[1]

Reagents:

- Analyte: 0.01 M **Morpholin-3-one oxime** solution (degassed water).
- Titrant: 0.1 M NaOH (standardized) and 0.1 M HCl.
- Ionic Strength Adjuster: 0.1 M KCl or NaClO₄ (to maintain).

Protocol:

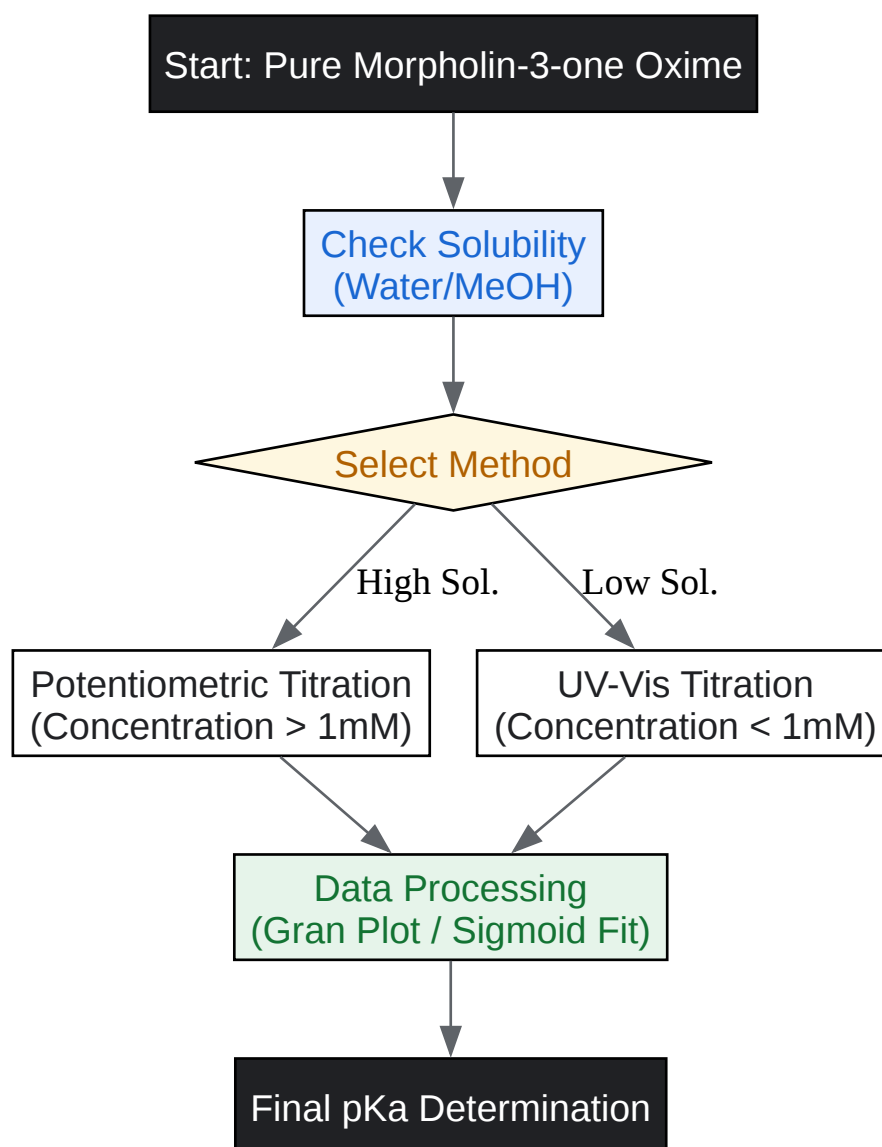
- Calibration: Calibrate the glass pH electrode using buffers at pH 4.01, 7.00, and 10.01.
- Blank Run: Perform a titration on the solvent blank (0.1 M KCl) to determine background carbonate absorption.
- Acid Titration: Acidify the analyte solution to pH ~2.0 using HCl.
- Base Titration: Titrate with 0.1 M NaOH under inert nitrogen atmosphere to prevent interference. Record pH after every 0.05 mL addition.
- Data Analysis: Plot the derivative curve (). The inflection points correspond to the pKa values.^[1] Use the Bjerrum method or Gran plot analysis to refine the equivalence points.

Method B: UV-Vis Spectrophotometric Titration (Secondary)

Recommended if the compound has low solubility or if pKa values are extremely low/high (< 2 or > 12).^[1]

Protocol:

- Stock Solution: Prepare a
M solution of the oxime.^[1]
- Buffer Series: Prepare a series of buffers ranging from pH 1.0 to 13.0 in 0.5 unit increments.
- Scanning: Record UV-Vis spectra (200–400 nm) for each pH.
- Isosbestic Point Analysis: Identify the wavelength of maximum absorbance shift (
).^[1]
- Calculation: Plot Absorbance vs. pH at
. The inflection point of the sigmoidal curve represents the pKa.^[1]



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Figure 3: Decision matrix for selecting the appropriate pKa determination methodology.

Applications and Relevance

- **Pharmaceutical Synthesis:** **Morpholin-3-one oxime** serves as a precursor to 3-aminomorpholine derivatives. The acidity of the oxime proton affects the rate of alkylation or acylation reactions at the oxygen atom during prodrug synthesis.^[1]
- **Metal Chelation:** Cyclic amidoximes are potent ligands for transition metals (e.g.,

) and actinides (

).^[1] The pKa values dictate the pH range at which the ligand is effectively deprotonated to form stable chelate complexes (typically effective at pH > pKa₁).^[1]

- Analytical Standard: Used as a reference material in HPLC methods for detecting impurities in morpholinone-based drugs (e.g., Rivaroxaban intermediates).^[1]

References

- Oak Ridge National Laboratory (ORNL). (2015).^[1] Acidity of the amidoxime functional group in aqueous solution: a combined experimental and computational study. Retrieved from [\[Link\]](#)^[1]
- Williams, R. (2022).^[1] pKa Data Compiled by R. Williams: Amidoximes and Nitrogen Compounds.^[1] Organic Chemistry Data.^[1]^[2]^[3] Retrieved from [\[Link\]](#)^[1]
- PubChem. (2025).^[4]^[5] Compound Summary: Morpholin-3-one (Lactam Precursor).^[1] National Library of Medicine. Retrieved from [\[Link\]](#)^[1]
- Bordwell, F. G. (n.d.).^[1] Bordwell pKa Table (Acidity in DMSO).^[1]^[6]^[7] University of Wisconsin-Madison. Retrieved from [\[Link\]](#)^[1]

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
- 3. Morpholin-3-one oxime () for sale [vulcanchem.com]
- 4. 3-Morpholinone | C₄H₇NO₂ | CID 66953 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. Morpholine | C₄H₉NO | CID 8083 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. studylib.net [studylib.net]
- 7. studylib.net [studylib.net]
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